

In-Depth Technical Guide: Physicochemical Properties of 3-Bromo-5-fluorotoluene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3-Bromo-5-fluorotoluene**

Cat. No.: **B1272607**

[Get Quote](#)

This guide provides essential physicochemical data for **3-Bromo-5-fluorotoluene**, a key reagent in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Physicochemical Data

The molecular formula and molecular weight are fundamental properties for any chemical compound, crucial for stoichiometric calculations, analytical characterization, and material specification.

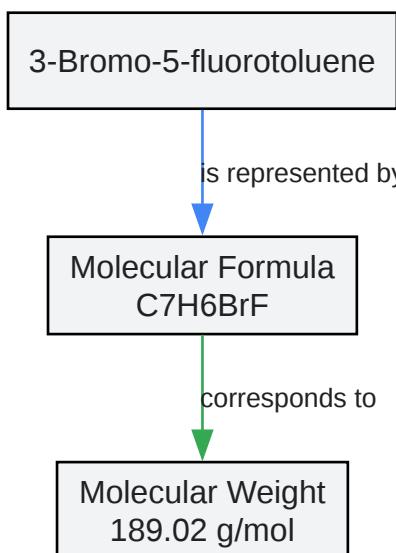
Property	Value	Citations
Molecular Formula	C7H6BrF	[1] [2] [3]
Molecular Weight	189.02 g/mol	[1] [3]

This data is compiled from reputable chemical suppliers and databases, ensuring accuracy and reliability for research and development applications. The compound, also known by its synonym 1-bromo-3-fluoro-5-methylbenzene, is a halogenated aromatic hydrocarbon.[\[2\]](#)[\[3\]](#)

Logical Relationship of Molecular Properties

The relationship between a chemical compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following

diagram illustrates this direct correlation for **3-Bromo-5-fluorotoluene**.



[Click to download full resolution via product page](#)

Molecular properties of **3-Bromo-5-fluorotoluene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 3-Bromo-5-fluorotoluene, 98% | Fisher Scientific [fishersci.ca]
- 3. 1-Bromo-3-fluoro-5-methylbenzene | C7H6BrF | CID 2773396 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 3-Bromo-5-fluorotoluene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1272607#3-bromo-5-fluorotoluene-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com